

Application Note: Quantitative Analysis of Satratoxin G using LC-MS/MS

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Satratoxin G is a potent macrocyclic trichothecene mycotoxin produced by the fungus Stachybotrys chartarum, commonly known as "black mold." Exposure to **Satratoxin G** has been associated with a range of adverse health effects, making its sensitive and accurate detection crucial in environmental and toxicological studies. This application note provides a detailed protocol for the quantitative analysis of **Satratoxin G** in various matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This method offers high selectivity and sensitivity, enabling precise quantification at low levels.

Principle

The method involves the extraction of **Satratoxin G** from the sample matrix, followed by chromatographic separation using liquid chromatography and subsequent detection and quantification by tandem mass spectrometry. The high specificity of MS/MS is achieved through Multiple Reaction Monitoring (MRM), where a specific precursor ion of **Satratoxin G** is selected and fragmented to produce characteristic product ions.

Experimental Protocols Sample Preparation



The choice of sample preparation method depends on the matrix. Below are protocols for common sample types.

- a) Solid Materials (e.g., Building Materials, Agricultural Commodities)
- Homogenization: Grind a representative portion of the sample to a fine powder.
- Extraction:
 - Weigh 5 grams of the homogenized sample into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of an extraction solvent, such as acetonitrile/water (80:20, v/v) or methanol.
 - Vortex or shake vigorously for 30 minutes.
- Centrifugation: Centrifuge the mixture at 4000 x g for 15 minutes.
- Filtration: Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis. For complex matrices, a cleanup step using solid-phase extraction (SPE) may be necessary to reduce matrix effects.
- b) Air Samples
- Collection: Draw a known volume of air through a suitable filter (e.g., glass fiber or PTFE).
- Extraction:
 - Extract the filter with an appropriate solvent like methanol.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the initial mobile phase.
- Filtration: Filter the reconstituted sample through a 0.22 μm syringe filter into an autosampler vial.

Liquid Chromatography (LC) Conditions



Parameter	Setting	
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 2.6 μ m)	
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate	
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate	
Gradient	Start with 10% B, ramp to 95% B over 10 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.	
Flow Rate	0.3 mL/min	
Injection Volume	5 μL	
Column Temperature	40 °C	

Mass Spectrometry (MS/MS) Conditions

Parameter	Setting	
Ionization Mode	Electrospray Ionization (ESI), Positive	
Capillary Voltage	4000 V	
Source Temperature	120 °C	
Desolvation Temperature	350 °C	
Desolvation Gas Flow	800 L/hr	
Collision Gas	Argon	

Data Presentation Quantitative Data Summary

The following table summarizes the key quantitative parameters for **Satratoxin G** analysis obtained from various studies.



Parameter	Value	Matrix	Reference
Precursor Ion (m/z)	528.2 ([M+H]+)	-	[1]
545.2 ([M+NH ₄] ⁺)	-	[2]	
Product Ions (m/z)	231.1, 259.1, 423.2	-	[2]
310, 281	-	[1]	
Limit of Detection (LOD)	0.2 pg (injected amount)	-	[1]
Airborne Concentration Detected	0.25 ng/m³	Indoor Air	[2]

Visualizations

Experimental Workflow for Satratoxin G Analysis



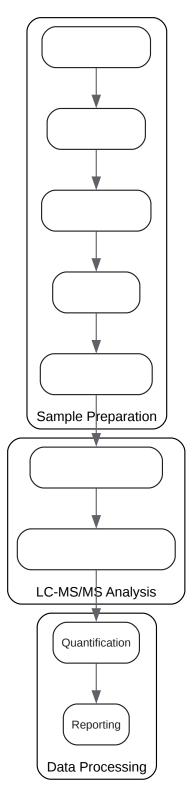


Figure 1: Experimental Workflow for Satratoxin G Analysis

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Caption: Workflow of Satratoxin G analysis.



Logical Relationship of Analytical Steps



Figure 2: Logical Steps in LC-MS/MS Method

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Caption: Key logical stages of the LC-MS/MS analysis.

Conclusion

This application note provides a comprehensive and detailed protocol for the analysis of **Satratoxin G** by LC-MS/MS. The described methodology is sensitive, selective, and applicable to various sample matrices. Adherence to these protocols will enable researchers to obtain accurate and reproducible results for the quantification of this important mycotoxin. Proper validation of the method in the specific matrix of interest is recommended to ensure data quality.

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